

safety and handling of 5-Bromo-2-fluorocinnamic acid

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Compound of Interest

Compound Name: 5-Bromo-2-fluorocinnamic acid

Cat. No.: B3034660

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An In-depth Technical Guide to the Safe Handling of 5-Bromo-2-fluorocinnamic Acid

This guide provides a comprehensive overview of the essential safety protocols and handling procedures for **5-Bromo-2-fluorocinnamic acid** (CAS No. 202865-71-2). Designed for researchers, chemists, and professionals in drug development, this document synthesizes critical safety data with field-proven insights to ensure safe and effective laboratory operations. The focus is on understanding the causality behind safety measures, fostering a self-validating system of protocols, and grounding all recommendations in authoritative data.

Compound Profile and Physicochemical Properties

5-Bromo-2-fluorocinnamic acid is a halogenated aromatic compound utilized as a research chemical, particularly in the synthesis of more complex molecules in medicinal chemistry and materials science.^{[1][2]} Understanding its fundamental properties is the first step in a thorough risk assessment.

Property	Value	Source
Chemical Formula	C ₉ H ₆ BrFO ₂	[1][2]
Molecular Weight	245.05 g/mol	[2][3]
CAS Number	202865-71-2	[1][4]
Appearance	White to off-white or light yellow solid/crystal powder	[2][3][4][5]
Melting Point	192-199 °C	[2][4]
Boiling Point	336.0±32.0 °C (Predicted)	[2][4]
Solubility	Insoluble in water	[3]
Stability	Stable under normal storage conditions	[3][6]

Hazard Identification and Toxicological Profile

According to the Globally Harmonized System (GHS), **5-Bromo-2-fluorocinnamic acid** is classified as a hazardous substance. The primary risks are associated with irritation to the skin, eyes, and respiratory system.[1][3][7] It is crucial to note that the toxicological properties have not been fully investigated, which necessitates handling it with a high degree of caution, assuming a higher level of risk until more data is available.[6][7]

Hazard Class	GHS Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory System)	H335: May cause respiratory irritation

Source: Synthesized from multiple Safety Data Sheets.[1][3][4][7]

The "Warning" signal word is associated with this compound.^{[1][3][7]} There is currently no data available to classify it for germ cell mutagenicity, carcinogenicity, or reproductive toxicity.^{[3][6]}

Risk Mitigation: Engineering Controls & Personal Protective Equipment (PPE)

A multi-layered approach to risk mitigation is essential, prioritizing engineering controls to minimize exposure, supplemented by mandatory personal protective equipment.

Engineering Controls

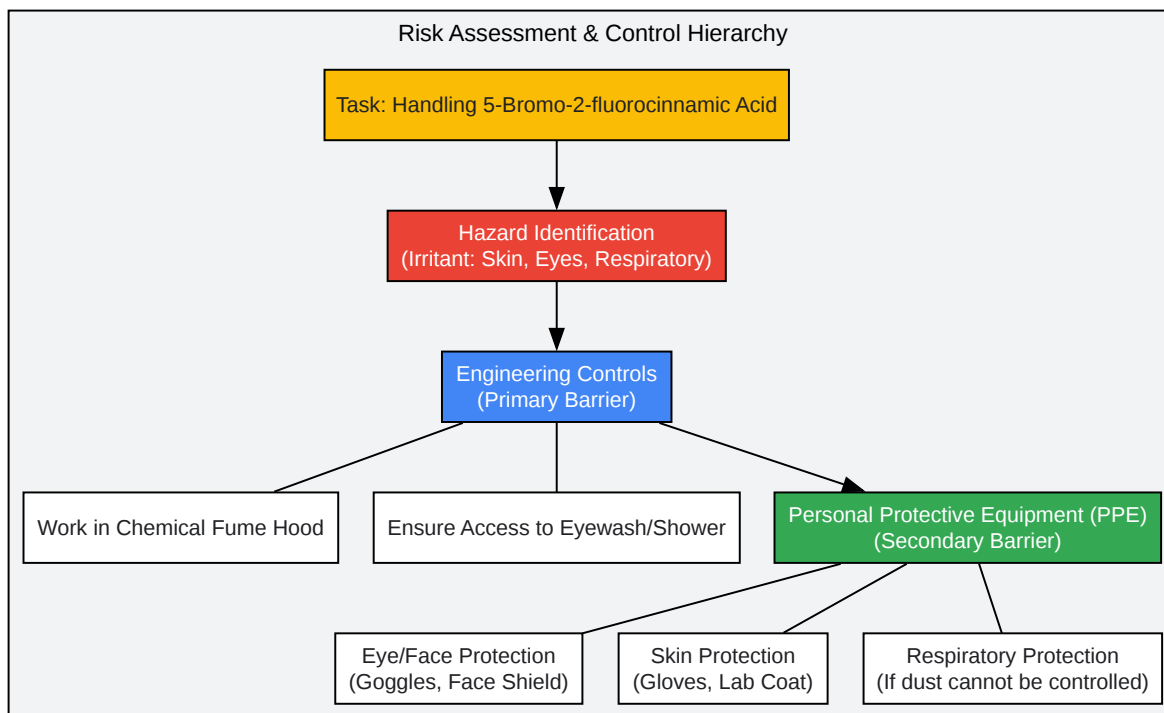
The primary engineering control for handling **5-Bromo-2-fluorocinnamic acid**, especially in its powdered form, is to work within a properly functioning chemical fume hood. This contains airborne particles and prevents inhalation. Additionally, laboratory spaces must be equipped with easily accessible emergency eyewash stations and safety showers.^{[6][8]} Ventilation systems should be adequate to control airborne concentrations to the lowest possible levels.^[6]

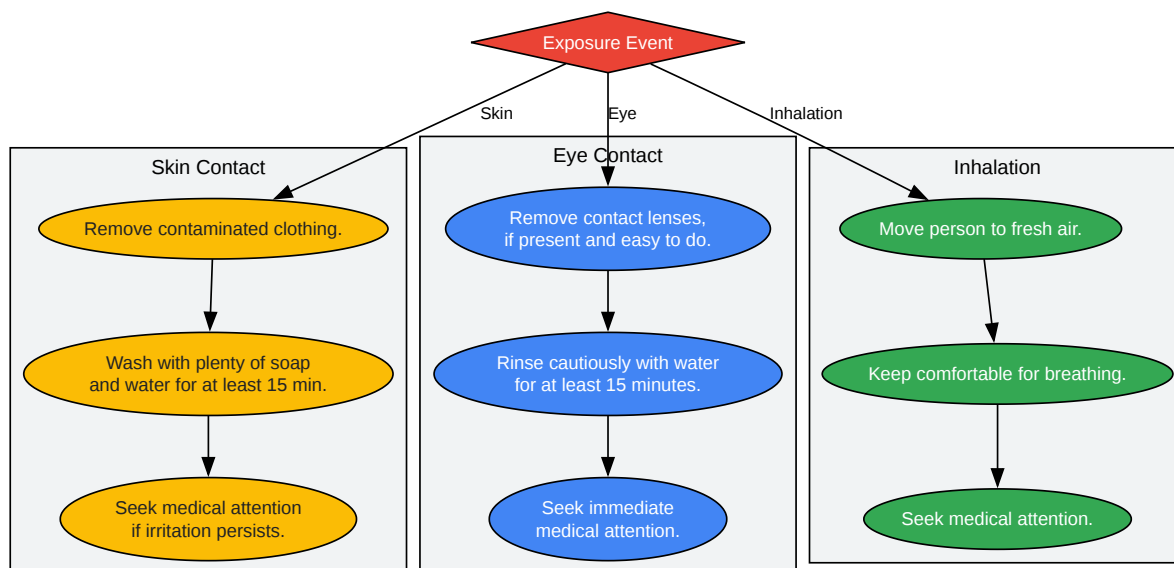
Personal Protective Equipment (PPE)

PPE is the final barrier between the researcher and the chemical.^[9] The selection of appropriate PPE is not merely a checklist item but a critical component of a comprehensive safety strategy.

- Eye and Face Protection: Wear chemical safety goggles that conform to EN166 (EU) or OSHA 29 CFR 1910.133 (US) standards.^{[7][8]} A face shield should be used in situations with a higher risk of splashing or dust generation.
- Skin Protection:
 - Gloves: Chemically resistant gloves (e.g., nitrile) are mandatory. Always inspect gloves for tears or punctures before use and remove them with care to avoid skin contamination.^{[3][10]}
 - Protective Clothing: A laboratory coat is required. For larger quantities or tasks with a higher risk of contamination, wear additional protective clothing to prevent skin exposure.^{[6][8]}

- Respiratory Protection: If engineering controls are insufficient or during emergency situations, a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate particulate filter (e.g., N95) is necessary.[8][11]





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